

Solubility Profile of Nalidixic Acid-d5 in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Nalidixic Acid-d5** in various organic solvents. The data presented is primarily based on the non-deuterated form, Nalidixic Acid, as the solubility of the deuterated analog is expected to be comparable. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and formulation, providing essential data and methodologies for handling this compound.

Core Solubility Data

The solubility of Nalidixic Acid, and by extension **Nalidixic Acid-d5**, varies significantly across different organic solvents. The following table summarizes the available quantitative solubility data for Nalidixic Acid.



Solvent	Solubility (mg/mL)	Temperature (°C)
Chloroform	50[1][2][3]	Not Specified
Dimethyl Sulfoxide (DMSO)	≥ 9.45[4]	Not Specified
Dimethyl Sulfoxide (DMSO)	6[5][6]	Not Specified
Toluene	1.6[2][7]	23[2][7]
Methanol	1.3[2][7]	23[2][7]
Ethanol	0.9[2][5]	Not Specified
Ethanol (95%)	Very slightly soluble[8]	Not Specified
Acetonitrile	~1[9]	Not Specified
Diethyl Ether	Very slightly soluble[8]	Not Specified
N,N-dimethylformamide	Sparingly soluble[8]	Not Specified
Water	Practically insoluble[8]	Not Specified

It is important to note that for aqueous solutions, the solubility of Nalidixic Acid can be significantly increased by the addition of a base, such as sodium hydroxide, to form the more soluble sodium salt.[5][8] For instance, the solubility in 0.5 M NaOH is approximately 50 mg/mL.[9]

Experimental Protocol for Solubility Determination

A precise experimental protocol for determining the solubility of **Nalidixic Acid-d5** is crucial for accurate formulation and experimental design. Below is a generalized methodology for determining the solubility of a compound in a given solvent.

Objective: To determine the saturation solubility of **Nalidixic Acid-d5** in a specific organic solvent.

Materials:

Nalidixic Acid-d5



- Selected organic solvent (e.g., DMSO, Ethanol)
- Analytical balance
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector
- Volumetric flasks and pipettes

Procedure:

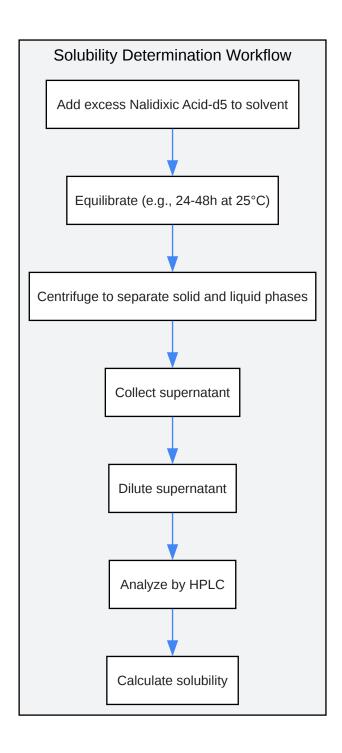
- Preparation of Supersaturated Solutions: Add an excess amount of Nalidixic Acid-d5 to a known volume of the selected organic solvent in a sealed vial.
- Equilibration: Agitate the mixture using a vortex mixer and then place it in a thermostatic shaker set to a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vials at a high speed to pellet the excess, undissolved solid.
- Sample Preparation: Carefully withdraw an aliquot of the clear supernatant.
- Dilution: Dilute the supernatant with the solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC method to determine the concentration of **Nalidixic Acid-d5**.
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor.





Visualizing Experimental Workflows and Chemical Logic

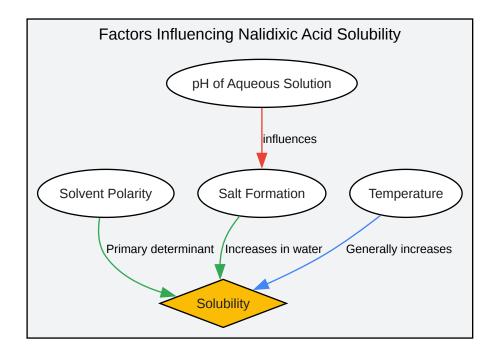
To further clarify the processes and concepts discussed, the following diagrams are provided.



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Caption: A generalized workflow for determining the solubility of Nalidixic Acid-d5.



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Caption: Key factors that influence the solubility of Nalidixic Acid.

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